

Application Notes and Protocols for 4-(2-Isopropoxyphenoxy)piperidine in Material Science

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Compound of Interest

Compound Name: 4-(2-Isopropoxyphenoxy)piperidine
Cat. No.: B1498826

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Introduction: Unveiling the Potential of a Unique Heterocyclic Building Block

4-(2-Isopropoxyphenoxy)piperidine is a heterocyclic compound featuring a piperidine ring linked to an isopropoxyphenoxy group. While its primary applications to date have been explored in the realm of medicinal chemistry, the unique combination of a reactive secondary amine, a sterically hindered phenoxy group, and a flexible isopropoxy moiety presents intriguing possibilities for the field of material science. The piperidine nucleus is a well-established component in the synthesis of specialty polymers and functional additives, and the specific substituents on this molecule suggest its potential for creating materials with tailored properties.

This document serves as a detailed guide for researchers interested in exploring the applications of **4-(2-Isopropoxyphenoxy)piperidine** in material science. It provides an overview of its chemical properties, proposes potential applications based on the known functionalities of its constituent parts, and offers detailed, representative protocols for its incorporation into polymeric systems.

Chemical and Physical Properties

A summary of the known properties of **4-(2-Isopropoxyphenoxy)piperidine** is presented in the table below. This information is crucial for designing synthetic routes and formulating materials.

Property	Value	Source
CAS Number	902836-24-2	
Molecular Formula	C ₁₄ H ₂₁ NO ₂	
Molecular Weight	235.32 g/mol	Calculated
Appearance	Powder	
SMILES	<chem>CC(C)OC1=CC=CC=C1OC2CCNCC2</chem>	
InChI	1S/C14H21NO2/c1-11(2)16-13-5-3-4-6-14(13)17-12-7-9-15-10-8-12/h3-6,11-12,15H,7-10H2,1-2H3	

Molecular Structure of 4-(2-Isopropoxyphenoxy)piperidine

The structure of **4-(2-Isopropoxyphenoxy)piperidine** is key to understanding its potential reactivity and function in materials. The secondary amine of the piperidine ring is a primary site for reactions like amidation and alkylation, allowing it to be incorporated into polymer backbones. The bulky isopropoxyphenoxy group can influence polymer chain packing, solubility, and thermal properties.

Caption: Molecular structure of **4-(2-Isopropoxyphenoxy)piperidine**.

Potential Material Science Applications

Based on the structural features of **4-(2-Isopropoxyphenoxy)piperidine** and the established use of piperidine derivatives in polymer science, two primary areas of application are proposed:

- **Monomer for High-Performance Polyamides:** The secondary amine on the piperidine ring can react with diacyl chlorides or dicarboxylic acids to form polyamides. The bulky and somewhat rigid isopropoxyphenoxy side group could lead to polymers with high glass transition temperatures (T_g), good thermal stability, and altered solubility profiles compared to traditional polyamides. These properties are desirable for engineering plastics and specialty fibers.
- **Functional Additive for Polymer Stabilization:** The piperidine moiety is the core of Hindered Amine Light Stabilizers (HALS). While this molecule itself is not a traditional HALS (which typically have substitution at the 2,2,6,6 positions of the piperidine ring), the nitrogen atom can still participate in radical scavenging cycles to protect polymers from photodegradation. Its larger molecular size compared to simple HALS could reduce migration from the polymer matrix, leading to longer-lasting stabilization.

Representative Protocols

Disclaimer: The following protocols are proposed, representative methods and have not been optimized for **4-(2-Isopropoxyphenoxy)piperidine**. They are intended to serve as a starting point for experimentation. All work should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Protocol 1: Synthesis of a Polyamide via Interfacial Polycondensation

This protocol describes the synthesis of a polyamide using **4-(2-Isopropoxyphenoxy)piperidine** and terephthaloyl chloride.

Materials:

- **4-(2-Isopropoxyphenoxy)piperidine**

- Terephthaloyl chloride
- Dichloromethane (DCM)
- Sodium carbonate (Na_2CO_3)
- Deionized water
- Methanol

Equipment:

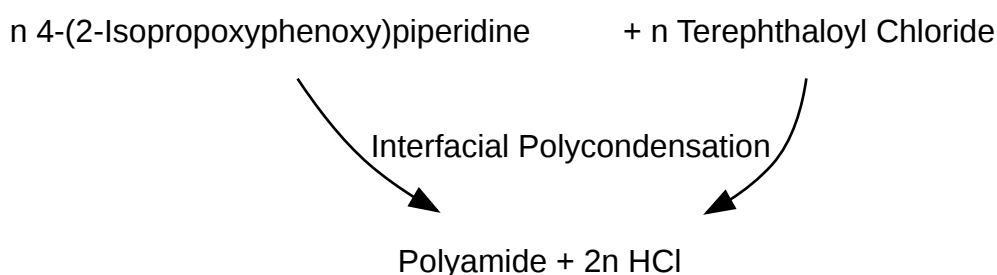
- High-speed blender or homogenizer
- Beakers
- Separatory funnel
- Büchner funnel and filter paper
- Vacuum oven

Procedure:

- Prepare the Aqueous Phase: In a 250 mL beaker, dissolve 1.1 equivalents of sodium carbonate in 100 mL of deionized water. Add 1.0 equivalent of **4-(2-Isopropoxyphenoxy)piperidine** to this solution and stir until fully dissolved.
- Prepare the Organic Phase: In a separate 250 mL beaker, dissolve 1.0 equivalent of terephthaloyl chloride in 100 mL of dichloromethane.
- Interfacial Polymerization: Add the aqueous phase to the blender. Start the blender at a high speed and rapidly pour in the organic phase. A white polymer will precipitate immediately. Continue blending for 5-10 minutes.
- Polymer Isolation and Washing:
 - Pour the contents of the blender into a 500 mL beaker and allow the phases to separate.

- Isolate the precipitated polymer by vacuum filtration using a Büchner funnel.
- Wash the polymer crumb with copious amounts of deionized water to remove any remaining sodium carbonate and sodium chloride.
- Wash the polymer with methanol to remove unreacted monomers and oligomers.
- Drying: Dry the polymer in a vacuum oven at 60-80 °C overnight or until a constant weight is achieved.

Proposed Polymerization Scheme:



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Caption: Proposed reaction for the synthesis of a polyamide.

Protocol 2: Incorporation as a Stabilizing Additive in Polypropylene

This protocol describes how to compound **4-(2-Isopropoxyphenoxy)piperidine** into polypropylene (PP) to evaluate its potential as a stabilizer.

Materials:

- Polypropylene powder
- **4-(2-Isopropoxyphenoxy)piperidine**
- Irganox 1010 (or other primary antioxidant)

- Acetone

Equipment:

- High-intensity mixer or twin-screw extruder
- Compression molder
- Weathering chamber (e.g., QUV accelerated weathering tester)

Procedure:

- Pre-mixing:
 - In a beaker, dissolve the desired amount of **4-(2-Isopropoxyphenoxy)piperidine** (e.g., 0.1-0.5 wt%) and a primary antioxidant like Irganox 1010 (e.g., 0.1 wt%) in a minimal amount of acetone.
 - Add this solution to the polypropylene powder and mix thoroughly until the solvent has evaporated, ensuring a homogenous coating of the additives on the polymer particles.
- Melt Compounding:
 - Process the pre-mixed powder through a twin-screw extruder at a temperature profile suitable for polypropylene (e.g., 180-220 °C) to ensure thorough mixing.
 - Alternatively, for smaller scales, use a high-intensity mixer to blend the components.
- Sample Preparation:
 - Compression mold the compounded polymer into plaques of a desired thickness (e.g., 1-2 mm) at a suitable temperature and pressure (e.g., 200 °C, 10 MPa).
- Accelerated Weathering and Analysis:
 - Expose the polymer plaques to accelerated weathering conditions (UV radiation, heat, and moisture) in a weathering chamber.

- Periodically remove samples and evaluate their degradation by monitoring changes in color (yellowness index), mechanical properties (e.g., tensile strength, elongation at break), and chemical structure (e.g., via FTIR spectroscopy to observe the formation of carbonyl groups).

Experimental Parameters for Protocol 2:

Parameter	Proposed Value	Purpose
Concentration of Additive	0.1 - 0.5 wt%	To evaluate the dose-dependent stabilizing effect.
Primary Antioxidant	0.1 wt% Irganox 1010	To prevent thermal degradation during processing.
Extrusion Temperature	180-220 °C	To ensure proper melting and mixing of polypropylene.
Weathering Conditions	Per ASTM G154	Standardized accelerated weathering test.

Conclusion and Future Outlook

4-(2-Isopropoxyphenoxy)piperidine stands as a promising but underexplored building block for material science. Its unique chemical structure suggests its potential utility in creating novel high-performance polymers and as a functional additive for polymer stabilization. The protocols provided herein offer a foundational framework for researchers to begin investigating the incorporation of this molecule into various material systems. Further research will be necessary to fully characterize the properties of materials derived from **4-(2-Isopropoxyphenoxy)piperidine** and to optimize its synthesis and application. The exploration of this and similar substituted piperidines could open new avenues for the development of advanced materials with tailored functionalities.

References

- Google Patents.
- Google Patents. New piperidine polymers and use thereof as stabilizers. EP0060559A1.

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